

Unveiling the Physicochemical Landscape of BaSb₂O₆: A Technical Primer

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Compound of Interest

Compound Name: Barium antimonate

Cat. No.: B094493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the known physical properties of the inorganic compound **Barium Antimonate** (BaSb₂O₆). While extensive experimental data for this specific compound remains limited in publicly accessible literature, this document consolidates available theoretical data and outlines standard experimental methodologies for the characterization of similar mixed-metal oxides. This information can serve as a foundational resource for researchers investigating BaSb₂O₆ for potential applications, including in materials science and as a component in drug development formulations.

Core Physical Properties

Barium antimonate (BaSb₂O₆) is a mixed-metal oxide. Theoretical calculations and data from the Materials Project provide the following insights into its fundamental properties.

Property	Value	Data Source
Chemical Formula	BaSb ₂ O ₆	General
Crystal System	Trigonal	Materials Project
Space Group	P-31m	Materials Project
Calculated Band Gap	2.86 eV	Materials Project
Structural Description	Pyrochlore-like structure	General Literature
Expected Properties	High thermal stability, Dielectric properties	General Literature

Crystallographic Data

The crystal structure of BaSb₂O₆ has been theoretically determined, providing a framework for understanding its solid-state properties.

Parameter	Value (Å)
a	5.333
b	5.333
c	5.818
α	90°
β	90°
γ	120°
Unit Cell Volume	143.2 Å ³

Data sourced from the Materials Project.

Experimental Protocols

While specific experimental reports on BaSb₂O₆ are scarce, the synthesis and characterization of similar perovskite and pyrochlore-like oxides typically follow established methodologies.

Synthesis: Solid-State Reaction

The most common method for synthesizing polycrystalline BaSb_2O_6 is the high-temperature solid-state reaction.

Methodology:

- **Precursor Selection:** High-purity barium oxide (BaO) or barium carbonate (BaCO_3) and antimony(V) oxide (Sb_2O_5) are used as starting materials.
- **Stoichiometric Mixing:** The precursors are weighed in a 1:1 molar ratio corresponding to the BaSb_2O_6 stoichiometry.
- **Grinding:** The powders are intimately mixed and ground together, typically in an agate mortar with a pestle, to ensure a homogeneous mixture. Acetone or ethanol may be used as a grinding medium to improve mixing.
- **Calcination:** The mixed powder is placed in an alumina crucible and heated in a high-temperature furnace. A typical calcination temperature is around 1200°C . The heating profile involves a ramp-up phase, a dwell time at the target temperature (often several hours to ensure complete reaction), and a controlled cooling phase. Multiple grinding and calcination cycles may be necessary to achieve a single-phase product.
- **Product Characterization:** The resulting powder is analyzed to confirm the formation of the desired BaSb_2O_6 phase.

Characterization Techniques

Standard solid-state characterization techniques are employed to determine the physical properties of the synthesized material.

- **X-Ray Diffraction (XRD):** Used to confirm the crystal structure, phase purity, and determine lattice parameters. The synthesized powder is scanned over a range of 2θ angles, and the resulting diffraction pattern is compared with theoretical patterns or reference data.
- **Scanning Electron Microscopy (SEM):** Provides information on the morphology, particle size, and microstructure of the powder.

- **Thermal Analysis (Thermogravimetric Analysis/Differential Thermal Analysis - TGA/DTA):** TGA is used to study the thermal stability and decomposition behavior of the compound by monitoring weight changes as a function of temperature. DTA can be used to identify phase transitions.
- **UV-Vis Spectroscopy:** To experimentally determine the optical band gap, a diffuse reflectance spectrum of the powder is typically measured. The band gap can be estimated from a Tauc plot derived from the reflectance data.
- **Dielectric Spectroscopy:** To measure the dielectric properties, the synthesized powder is typically pressed into a pellet and sintered. The dielectric constant and loss tangent are then measured as a function of frequency and temperature using an LCR meter.

Visualizations

Experimental Workflow: Solid-State Synthesis of BaSb_2O_6

Caption: Workflow for the solid-state synthesis and characterization of BaSb_2O_6 .

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com